

2,3,4,5-Tetrafluorobenzyl alcohol chemical structure and CAS number

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Compound of Interest

Compound Name: 2,3,4,5-Tetrafluorobenzyl alcohol

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An In-depth Technical Guide to 2,3,4,5-Tetrafluorobenzyl Alcohol

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2,3,4,5-Tetrafluorobenzyl alcohol**, a key fluorinated intermediate in organic synthesis. Its unique electronic properties make it a valuable building block in the development of novel pharmaceuticals and advanced materials. This document outlines its chemical identity, physical properties, a detailed experimental protocol for its synthesis, and its applications in research and development.

Chemical Structure and Identity

2,3,4,5-Tetrafluorobenzyl alcohol is an aromatic alcohol characterized by a benzyl group substituted with four fluorine atoms on the phenyl ring.

Chemical Structure:

CAS Number: 53072-18-7[1][2][3][4][5]

Molecular Formula: C₇H₄F₄O[1][4]

IUPAC Name: (2,3,4,5-Tetrafluorophenyl)methanol

Physicochemical Properties

A summary of the key physicochemical properties of **2,3,4,5-Tetrafluorobenzyl alcohol** is presented in the table below. This data is essential for its handling, application in reactions, and for analytical purposes.

Property	Value	Reference
Molecular Weight	180.1 g/mol	[1]
Appearance	Colorless to light orange to yellow clear liquid	[1][5]
Purity	≥ 98% (by GC)	[1][5]
Density	1.51 g/mL at 25°C	[1][5]
Boiling Point	198-202 °C	[3]
Melting Point	10-12 °C	[3]
Refractive Index	n _{20/D} 1.456	[3]
Solubility	Soluble in organic solvents such as ether and alcohol.	[3]

Synthesis of 2,3,4,5-Tetrafluorobenzyl Alcohol

The synthesis of **2,3,4,5-Tetrafluorobenzyl alcohol** can be achieved through a two-step process starting from 2,3,4,5-Tetrafluorobenzoic acid. The first step involves the conversion of the carboxylic acid to its corresponding acid chloride, followed by a reduction to the alcohol.

Experimental Protocol

The following protocol is adapted from a patented synthesis method.[2]

Step 1: Synthesis of 2,3,4,5-Tetrafluorobenzoyl chloride

- To a reaction vessel, add 50g (0.258 mol) of 2,3,4,5-tetrafluorobenzoic acid and 150 mL of thionyl chloride.

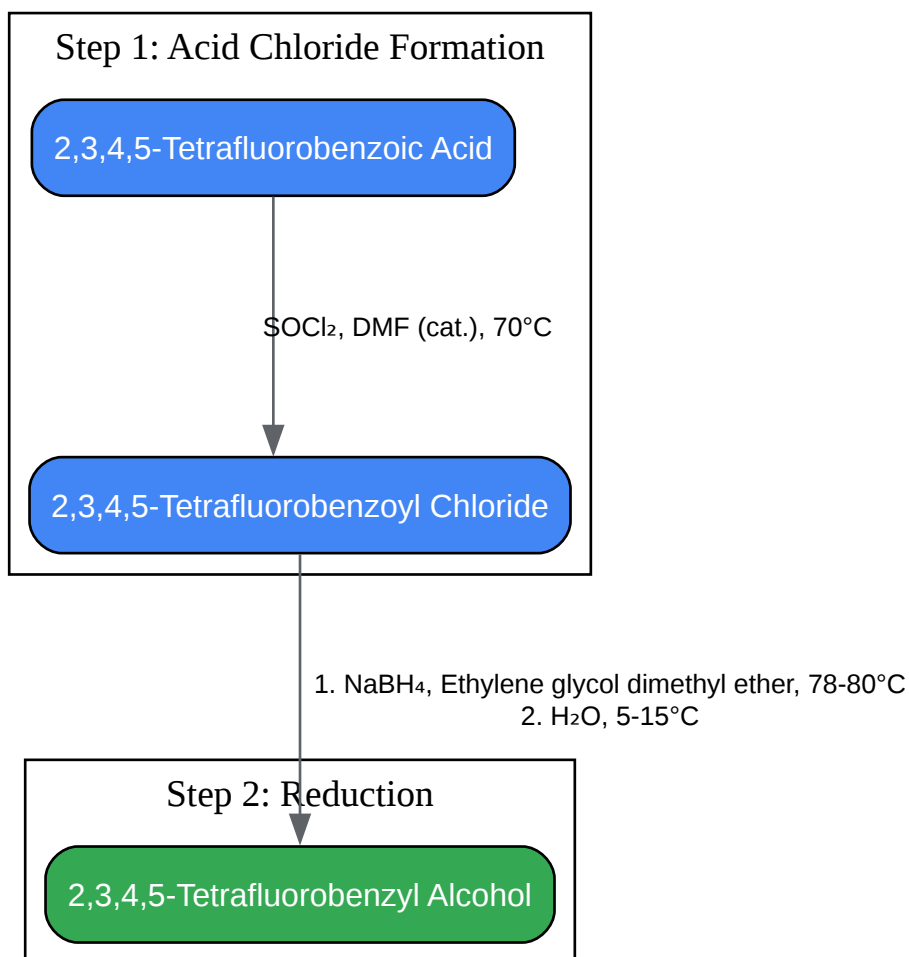
- Add 3 drops of N,N-dimethylformamide (DMF) as a catalyst.
- Heat the mixture to 70°C and maintain a reflux. The reaction is considered complete when the solution becomes clear and gas evolution ceases.
- After the reaction, recover the excess thionyl chloride by atmospheric distillation.
- The crude 2,3,4,5-tetrafluorobenzoyl chloride is then purified by vacuum distillation to yield a colorless oily product (yield: 99%).^[2]

Step 2: Synthesis of **2,3,4,5-Tetrafluorobenzyl alcohol**

- In a 500 mL four-necked flask, add 4.16 g (0.11 mol) of sodium borohydride (NaBH₄) and 10 g of ethylene glycol dimethyl ether.
- Heat the mixture to 78-80°C under a nitrogen atmosphere and maintain a reflux for 3 hours to activate the sodium borohydride.
- After activation, cool the mixture to 20-30°C and add 300 g of water, stirring until the solid is dissolved.
- Cool the solution to 5°C.
- Under a nitrogen atmosphere, slowly add 54.1 g of 2,3,4,5-tetrafluorobenzoyl chloride dropwise. The reaction is exothermic, and gas and solid will be generated. Control the reaction temperature between 5-15°C. The addition should take approximately 3 hours.
- After the addition is complete, maintain the temperature for an additional hour.
- Add 100 g of dichloromethane and stir for 10 minutes.
- Filter the mixture to remove insoluble inorganic salts. Wash the filter cake with 50 g of dichloromethane.
- Combine the filtrates and separate the organic layer.
- Recover the dichloromethane by distillation to obtain the final product, **2,3,4,5-Tetrafluorobenzyl alcohol**.

Synthesis Pathway Diagram

The following diagram illustrates the two-step synthesis of **2,3,4,5-Tetrafluorobenzyl alcohol** from 2,3,4,5-Tetrafluorobenzoic acid.



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Caption: Synthesis pathway of **2,3,4,5-Tetrafluorobenzyl alcohol**.

Applications in Research and Drug Development

2,3,4,5-Tetrafluorobenzyl alcohol is a versatile intermediate with several applications in scientific research and industrial processes:

- **Synthesis of Fluorinated Compounds:** It serves as a crucial precursor in the synthesis of various fluorinated organic molecules, which are of significant interest in the pharmaceutical

and agrochemical industries due to the unique properties conferred by fluorine atoms.[1][5]

- Development of Specialty Chemicals: This compound is utilized in the production of specialty chemicals that require high thermal stability and specific electronic properties, making it valuable in the materials science and electronics sectors.[1][5]
- Analytical Chemistry: It can be employed as a derivatizing agent in analytical techniques to enhance the detection and quantification of various analytes within complex mixtures.[5]

The presence of the tetrafluorinated phenyl ring can significantly influence the biological activity, metabolic stability, and pharmacokinetic properties of a molecule, making this alcohol a valuable scaffold for medicinal chemists in the design of new therapeutic agents.

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